

comparing the chemical resistance of polymers made with trimellitic anhydride chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimellitic anhydride chloride

Cat. No.: B047797

[Get Quote](#)

A Comparative Guide to the Chemical Resistance of High-Performance Polymers

For researchers, scientists, and professionals in drug development, selecting materials with the appropriate chemical resistance is paramount to ensuring the integrity and longevity of laboratory equipment and components. This guide provides a detailed comparison of the chemical resistance of polymers synthesized using **trimellitic anhydride chloride**, namely Polyamide-imide (PAI), against other high-performance polymers such as Polyimide (PI) and Polyetheretherketone (PEEK).

Polymers derived from **trimellitic anhydride chloride**, particularly Polyamide-imides (PAI), are renowned for their exceptional thermal stability, mechanical strength, and chemical inertness, making them suitable for demanding applications.^{[1][2]} This guide offers a comparative analysis of their performance alongside other leading polymers, supported by experimental data and standardized testing protocols.

Comparative Chemical Resistance Data

The following table summarizes the chemical resistance of PAI, PI, and PEEK against a range of common chemicals. The ratings are based on immersion testing, with performance evaluated by changes in material properties such as weight, dimensions, and mechanical strength.

Chemical Agent	Polyamide-imide (PAI)	Polyimide (PI)	Polyetheretherketone (PEEK)
Acids (Dilute)	Excellent	Excellent	Excellent
Acetic Acid (10%)	Excellent	Excellent	Excellent
Hydrochloric Acid (10%)	Excellent	Excellent	Excellent
Sulfuric Acid (10%)	Excellent	Excellent	Excellent
Acids (Concentrated)			
Acetic Acid, Glacial	Good	Good	Good
Hydrochloric Acid (37%)	Fair	Good	Good
Nitric Acid (70%)	Poor	Fair	Poor
Sulfuric Acid (98%)	Poor	Poor	Poor
Bases			
Sodium Hydroxide (10%)	Good	Excellent	Excellent
Sodium Hydroxide (50%)	Fair	Good	Good
Ammonium Hydroxide (28%)	Good	Excellent	Excellent
Organic Solvents			
Acetone	Excellent	Excellent	Excellent
Ethanol	Excellent	Excellent	Excellent
Isopropanol	Excellent	Excellent	Excellent
Toluene	Excellent	Excellent	Excellent
Xylene	Excellent	Excellent	Excellent

Dichloromethane	Good	Good	Good
N-Methyl-2-pyrrolidone (NMP)	Good	Good	Good
Hydrocarbons			
Gasoline	Excellent	Excellent	Excellent
Jet Fuel (JP-8)	Excellent	Excellent	Excellent
Hydraulic Fluid (Skydrol®)	Excellent	Excellent	Good
Other			
Deionized Water	Excellent	Excellent	Excellent
Steam	Fair	Good	Excellent
Hydrogen Peroxide (30%)	Good	Good	Good

Rating Key:

- Excellent: No significant change in properties.
- Good: Minor, acceptable changes in properties.
- Fair: Moderate changes in properties; use with caution.
- Poor: Significant degradation; not recommended for use.

Experimental Protocols

The chemical resistance data presented is primarily based on methodologies outlined in the ASTM D543: Standard Practices for Evaluating the Resistance of Plastics to Chemical Reagents.^{[3][4][5]}

ASTM D543 Immersion Test Protocol

This test is designed to determine the changes in properties of a plastic material after immersion in a chemical reagent.

1. Specimen Preparation:

- Standard test specimens (e.g., tensile bars, disks) are prepared from the polymer materials (PAI, PI, PEEK).
- The initial weight and dimensions (length, width, thickness) of each specimen are accurately measured and recorded.

2. Immersion Procedure:

- A sufficient number of specimens for each material are fully immersed in the specified chemical reagent at a controlled temperature, typically 23°C (73°F).
- The immersion period is standardized, often ranging from 24 hours to 7 days or longer, depending on the application requirements.

3. Post-Immersion Analysis:

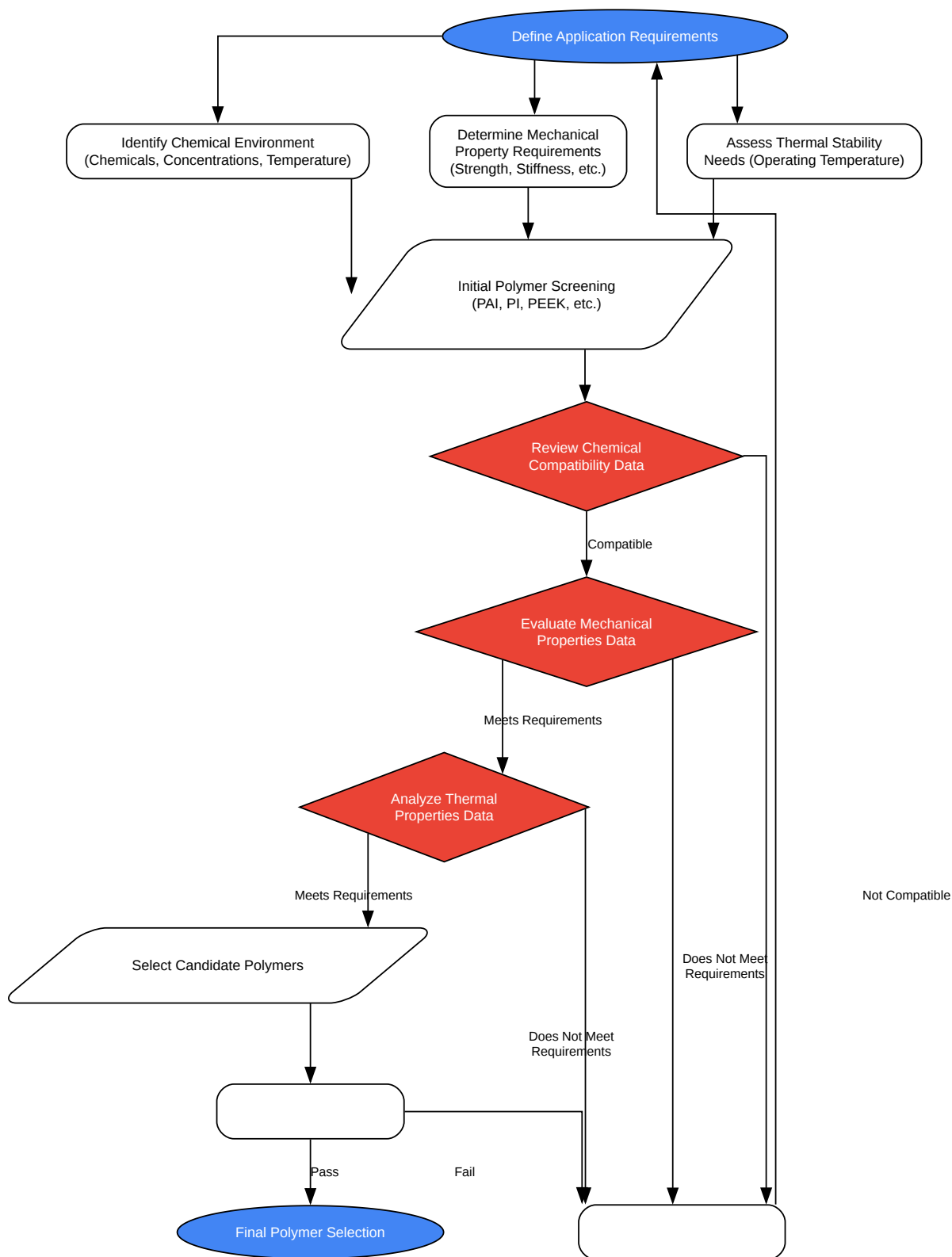
- After the immersion period, the specimens are removed from the chemical, gently wiped dry, and immediately re-weighed and re-measured.
- The percentage change in weight and dimensions is calculated.
- Visual inspection is performed to note any changes in appearance, such as discoloration, swelling, cracking, or crazing.
- Mechanical properties, most commonly tensile strength and elongation at break, are tested according to relevant ASTM standards (e.g., ASTM D638 for tensile properties).
- The results are compared to control specimens that were not immersed in any chemical.

4. Reporting:

- The report includes the percentage change in weight, dimensions, and mechanical properties, as well as a description of any visual changes.

Polymer Selection Workflow

The selection of a chemically resistant polymer for a specific application is a critical decision that involves evaluating several factors. The following diagram illustrates a logical workflow to guide this process.



[Click to download full resolution via product page](#)

A logical workflow for selecting a chemically resistant polymer.

Conclusion

Polymers synthesized with **trimellitic anhydride chloride**, such as Polyamide-imide, offer a robust solution for applications demanding high chemical resistance, particularly against a wide array of organic solvents and dilute acids.[6][7] However, for environments with strong bases or high-temperature steam, Polyetheretherketone (PEEK) may present a more suitable alternative. Polyimides (PI) also demonstrate broad chemical resistance and are a strong candidate for many applications.[8][9] The selection of the optimal polymer ultimately depends on a thorough evaluation of the specific chemical environment, temperature, and mechanical stresses the material will encounter. The provided data and experimental protocols serve as a valuable resource for making an informed decision.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dielectricmfg.com [dielectricmfg.com]
- 2. curbellplastics.com [curbellplastics.com]
- 3. professionalplastics.com [professionalplastics.com]
- 4. Chemical Compatibility ASTM D543 [intertek.com]
- 5. infinitalab.com [infinitalab.com]
- 6. Torlon® PAI - Specific Strength | Syensqo [syensqo.com]
- 7. usplastic.com [usplastic.com]
- 8. biopolymermaterials.com.sg [biopolymermaterials.com.sg]
- 9. drakeplastics.com [drakeplastics.com]
- To cite this document: BenchChem. [comparing the chemical resistance of polymers made with trimellitic anhydride chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047797#comparing-the-chemical-resistance-of-polymers-made-with-trimellitic-anhydride-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com